

Benzylxyacetaldehyde dimethyl acetal safety and handling

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Compound of Interest

Compound Name: *Benzylxyacetaldehyde dimethyl acetal*

Cat. No.: *B147722*

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An In-depth Technical Guide to the Safety and Handling of **Benzylxyacetaldehyde Dimethyl Acetal**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling procedures for **Benzylxyacetaldehyde dimethyl acetal** (CAS No. 127657-97-0). The information is compiled from various safety data sheets (SDS) and chemical suppliers to ensure a thorough understanding of its properties and associated hazards. This document is intended for use by trained professionals in a laboratory or research setting.

Chemical and Physical Properties

Benzylxyacetaldehyde dimethyl acetal is a colorless liquid used as an intermediate and building block in organic synthesis, particularly in the pharmaceutical and fragrance industries. [1] Its physical and chemical properties are summarized in the table below.

Property	Value	Source(s)
CAS Number	127657-97-0	[2] [3] [4]
Molecular Formula	C ₁₁ H ₁₆ O ₃	[1] [5]
Molecular Weight	196.24 - 196.25 g/mol	[1] [5]
Appearance	Colorless to Yellow Liquid	[2] [3]
Odor	No information available	[2] [3]
Boiling Point	80 - 82 °C @ 0.5 mmHg	[2] [6]
Density	1.035 - 1.04 g/cm ³	[1] [6]
Refractive Index	1.49	[6]
Purity	95% - 97%	[1] [6]
Solubility	No information available	[2] [7]

Hazard Identification and Toxicological Information

There are some discrepancies in the hazard classification of **Benzylxyacetraldehyde dimethyl acetal** among suppliers. While one source indicates that the chemical is not considered hazardous under the 2012 OSHA Hazard Communication Standard[\[2\]](#), other suppliers provide GHS hazard statements. It is crucial to note that the toxicological properties have not been fully investigated.[\[2\]](#)[\[7\]](#)

GHS Hazard Classification Summary:

Hazard Statement	Code	Description	Source(s)
H302	Harmful if swallowed	Acute Toxicity, Oral (Category 4)	
H315	Causes skin irritation	Skin Corrosion/Irritation (Category 2)	[6]
H319	Causes serious eye irritation	Serious Eye Damage/Eye Irritation (Category 2)	[6]
H335	May cause respiratory irritation	Specific target organ toxicity — single exposure (Category 3), Respiratory system	[6]

Pictogram:

- GHS07 (Exclamation Mark)

Summary of Toxicological Effects:

- Acute Toxicity: No specific data is available. The toxicological properties have not been fully investigated.[2][7]
- Skin Contact: May cause skin irritation.[6]
- Eye Contact: May cause serious eye irritation.[6]
- Inhalation: May cause respiratory irritation.[6]
- Ingestion: May be harmful if swallowed.
- Carcinogenicity, Mutagenicity, and Reproductive Effects: No information is available regarding these effects.[2]

Safe Handling and Storage

Adherence to proper handling and storage protocols is essential to minimize risk and ensure safety.

Handling Procedures

- Ventilation: Always use in a well-ventilated area.[2][4][7] Local exhaust ventilation is recommended.
- Personal Protective Equipment (PPE): Wear appropriate PPE, including chemical-resistant gloves, safety goggles or a face shield, and a lab coat.[4][7]
- Hygiene: Avoid contact with skin, eyes, and clothing.[2] Do not breathe vapors or mist.[7] Wash hands thoroughly after handling.[8] Do not eat, drink, or smoke in the work area.[8]
- Ignition Sources: Keep away from heat and sources of ignition.[2]

Storage Conditions

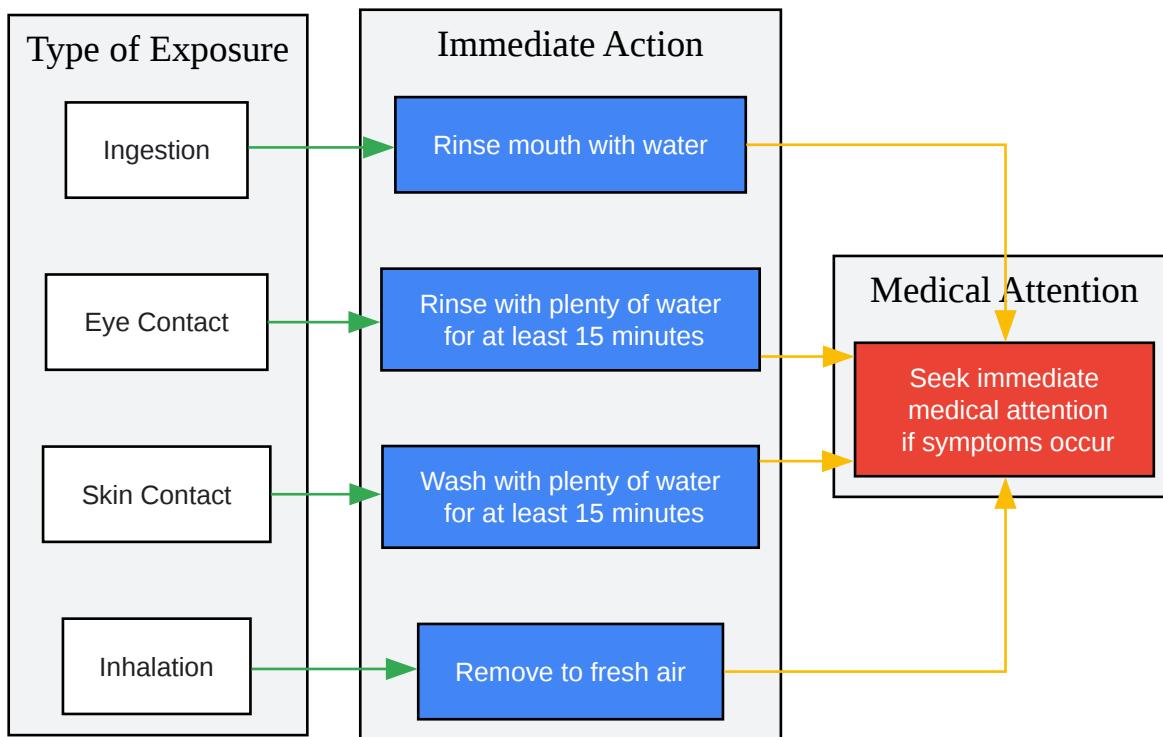
- Container: Keep the container tightly closed.[2][4]
- Environment: Store in a dry, cool, and well-ventilated place.[2][4]
- Long-Term Storage: For long-term storage, keep refrigerated at 2-8°C.[6]
- Inert Atmosphere: Some sources recommend storing under a nitrogen atmosphere.[7]
- Incompatibilities: Store away from strong oxidizing agents.[7]

Experimental Protocols

While specific experimental protocols for toxicity studies are not available in the provided search results, this section outlines standard procedures for response to exposure and spills based on safety data sheet recommendations.

First-Aid Measures

A standardized first-aid response protocol is critical.



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Caption: First-aid response workflow for exposure incidents.

- Eye Contact: Immediately rinse with plenty of water, including under the eyelids, for at least 15 minutes. Seek medical attention.[2][3]
- Skin Contact: Immediately wash off with soap and plenty of water for at least 15 minutes while removing contaminated clothing. Get medical attention if symptoms develop.[2][3]
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Get medical attention if symptoms occur.[2][3]
- Ingestion: Clean mouth with water and drink plenty of water afterward. Do not induce vomiting. Seek medical attention if symptoms occur.[2][3]

Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area. Ensure adequate ventilation. Wear appropriate personal protective equipment.[4]

- Environmental Precautions: Prevent the substance from entering drains or waterways.[4]
- Containment and Cleanup: Absorb the spill with an inert material (e.g., sand, silica gel, universal binder).[7] Collect the material into a suitable, labeled container for disposal.[7]

Fire-Fighting Measures

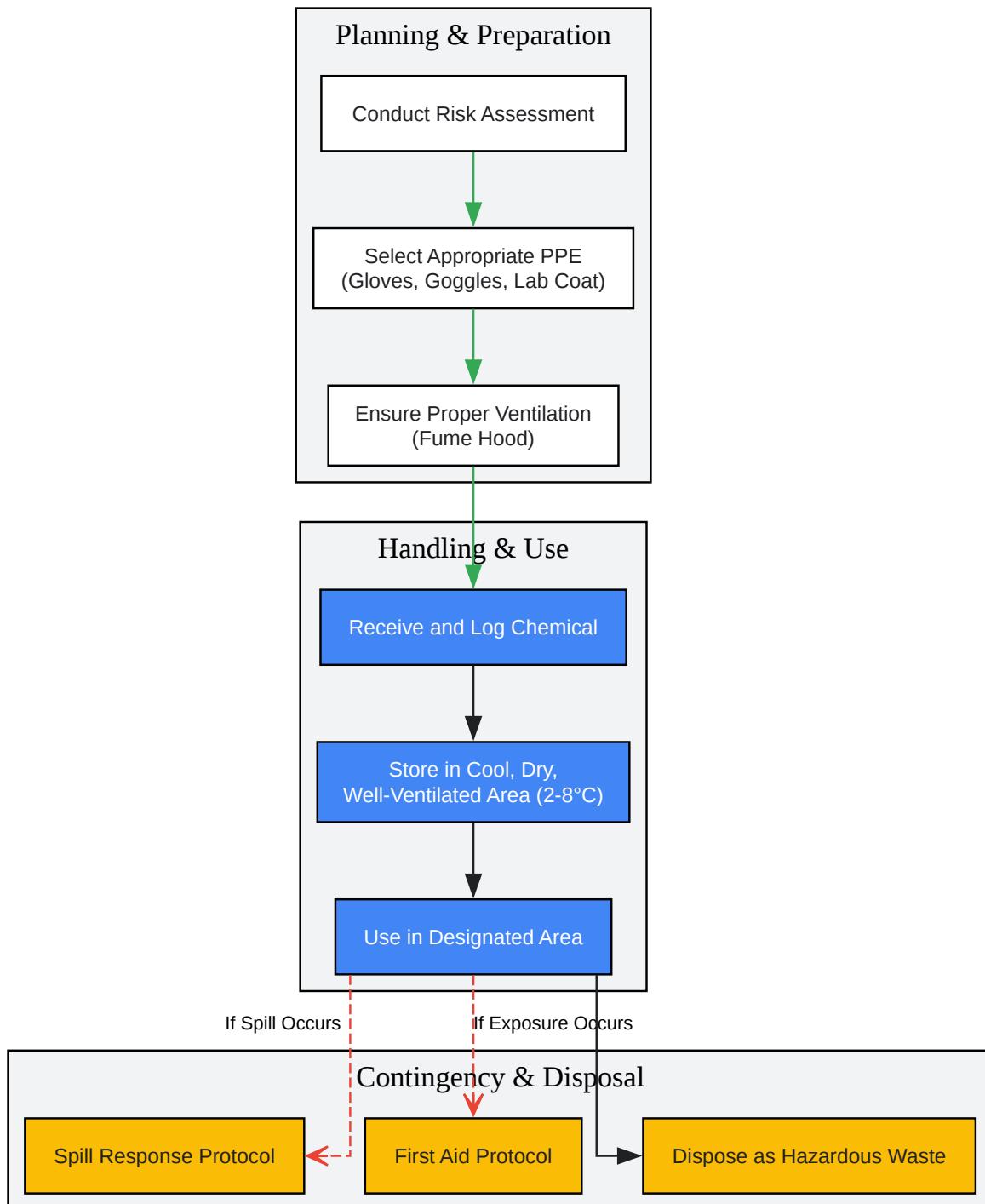
- Suitable Extinguishing Media: Use extinguishing agents appropriate for the surrounding fire, such as dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam.[3][4]
- Specific Hazards: Hazardous decomposition products include carbon monoxide and carbon dioxide.[7] Containers may burn if exposed to fire.[8]
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[2][7]

Stability and Reactivity

- Reactivity: No specific reactivity hazards are known under normal conditions.[2]
- Chemical Stability: The substance is stable under recommended storage conditions.[2][7]
- Conditions to Avoid: Avoid exposure to heat and incompatible materials.[7]
- Incompatible Materials: Strong oxidizing agents.[7]
- Hazardous Decomposition Products: Under fire conditions, it may decompose to form carbon monoxide and carbon dioxide.[7]

Safe Handling Workflow Diagram

The following diagram illustrates a logical workflow for the safe handling of **Benzylxyacetaldehyde dimethyl acetal** in a research environment.

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Caption: A logical workflow for handling **Benzylxyacetaldehyde dimethyl acetal**.

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